

Comprehensive Safety and Handling Guide for Pimelic Diphenylamide 106

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Compound of Interest

Compound Name: Pimelic Diphenylamide 106

Cat. No.: B1682606

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Pimelic Diphenylamide 106**, a slow, tight-binding inhibitor of class I histone deacetylases (HDACs). Adherence to these protocols is critical for personnel safety and maintaining experimental integrity.

Synonyms: TC-H 106, RGFA-8, Histone Deacetylase Inhibitor VII[1] CAS Number: 937039-45-7[1]

Hazard Identification and Classification

Pimelic Diphenylamide 106 is classified under the Globally Harmonized System (GHS) with the following hazards:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[1]
- Acute Aquatic Toxicity (Category 1): Very toxic to aquatic life.[1]
- Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.[1]

Personal Protective Equipment (PPE)

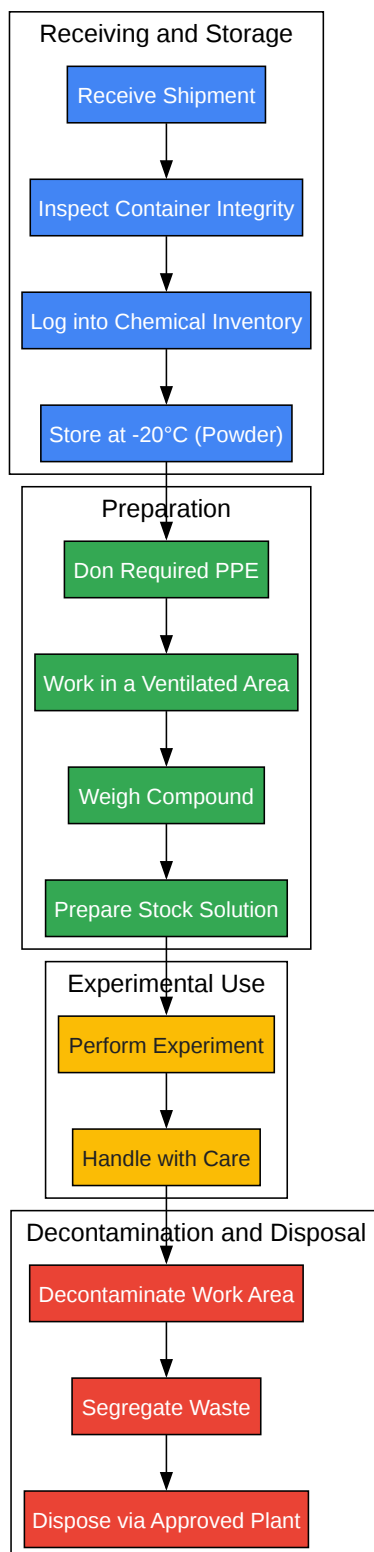
A comprehensive PPE strategy is essential to minimize exposure. The following table outlines the required PPE for handling **Pimelic Diphenylamide 106**. [1]

Protection Type	Specific Recommendations	Purpose
Eye Protection	Safety goggles with side-shields	Protects eyes from splashes and dust.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile)	Prevents skin contact.
Body Protection	Impervious laboratory coat or clothing	Protects skin from contamination.
Respiratory Protection	Suitable respirator (e.g., N95 for powder)	Prevents inhalation of dust or aerosols.

Operational Plan: Step-by-Step Handling Protocol

The following workflow ensures a systematic and safe approach to handling **Pimelic Diphenylamide 106** from receipt to disposal.

Operational Workflow for Pimelic Diphenylamide 106



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Caption: Step-by-step operational workflow for handling **Pimelic Diphenylamide 106**.

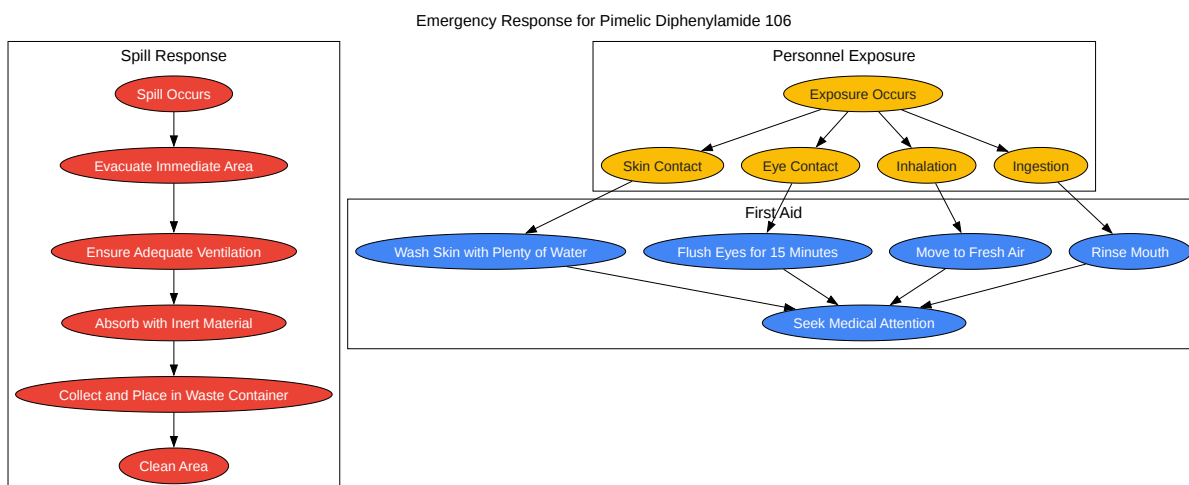
Detailed Experimental Protocol for Handling:

- Receiving and Storage:
 - Upon receipt, visually inspect the container for any signs of damage or leakage.
 - Log the compound into your laboratory's chemical inventory system.
 - Store the powdered compound in a tightly sealed container at -20°C in a designated and labeled area.[\[1\]](#)
- Preparation:
 - Before handling, ensure you are wearing the appropriate PPE as specified in the table above.
 - All handling of the powdered form should be conducted in a well-ventilated area, such as a chemical fume hood, to avoid inhalation and dust formation.[\[1\]](#)
 - Carefully weigh the desired amount of the compound using a calibrated analytical balance.
 - Prepare stock solutions by dissolving the compound in a suitable solvent, such as DMSO.
- Experimental Use:
 - When using the compound in experiments, handle all solutions with care to avoid splashes and aerosol generation.
 - Do not eat, drink, or smoke in the laboratory area where the compound is being used.[\[1\]](#)
- Decontamination and Disposal:
 - After handling, thoroughly decontaminate the work area with an appropriate cleaning agent.
 - All contaminated materials, including pipette tips, tubes, and gloves, should be segregated as chemical waste.

- Dispose of all waste containing **Pimelic Diphenylamide 106** through an approved waste disposal plant, following all local and institutional regulations.[1] Avoid release to the environment.[1]

Emergency Response Plan

In the event of a spill or exposure, immediate and appropriate action is critical.



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Caption: Emergency response plan for spills and personnel exposure to **Pimelic Diphenylamide 106**.

First Aid Measures:

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell.^[1] Rinse mouth.^[1]
- Skin Contact: Immediately wash off with plenty of water. Remove contaminated clothing.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- Inhalation: Move the person into fresh air and keep comfortable for breathing.

In all cases of exposure, seek medical attention. Provide the Safety Data Sheet to the attending medical professional.

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References

- 1. Pimelic Diphenylamide 106(TC-H 106)|937039-45-7|MSDS [dcchemicals.com]
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